

Application Notes and Protocols for CCT374705, a Potent BCL6 Inhibitor

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Compound of Interest

Compound Name: CCT374705

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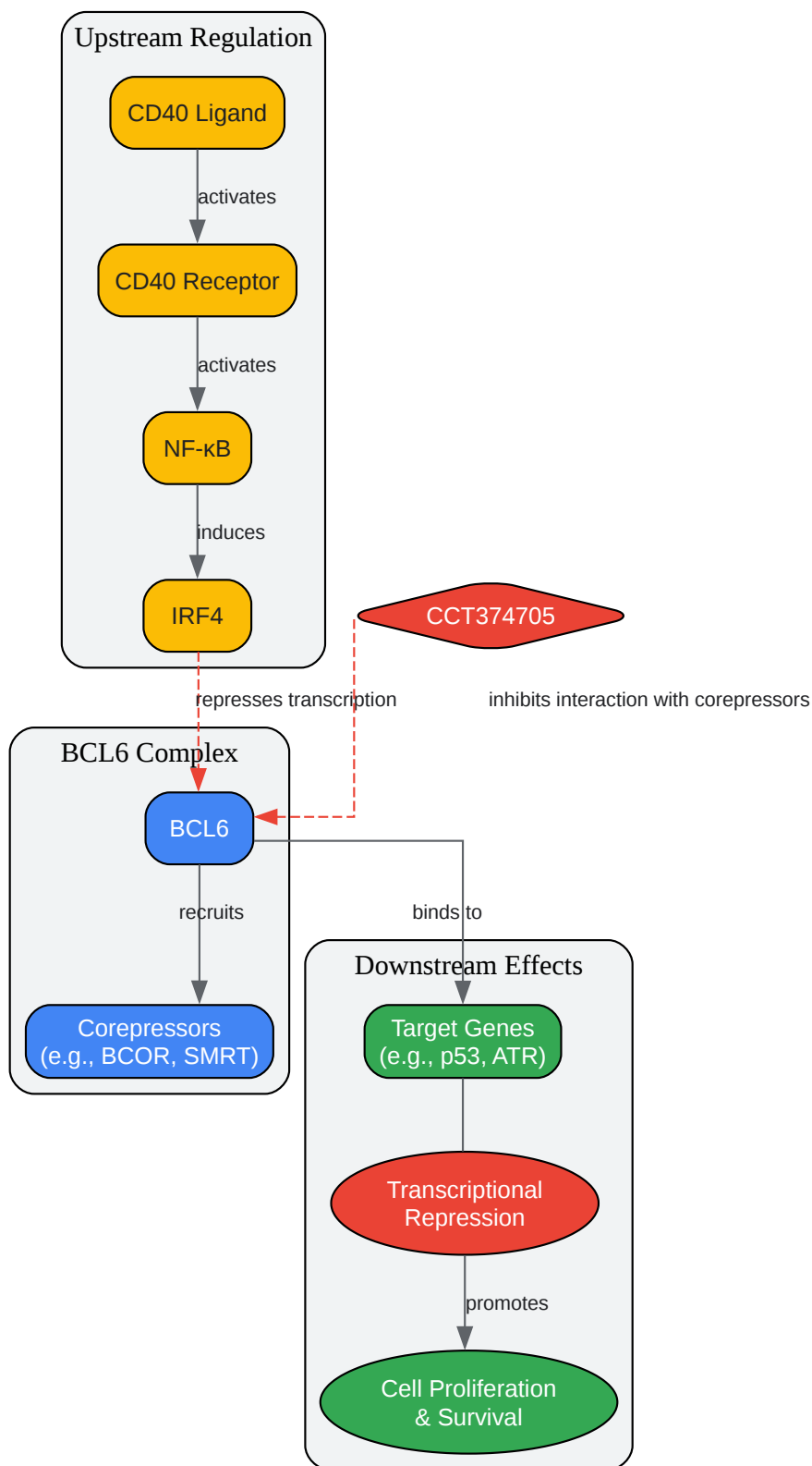
Introduction

CCT374705 is a potent and orally active inhibitor of the B-cell lymphoma 6 (BCL6) transcriptional repressor.[1][2] BCL6 is a master regulator of germinal center B-cell development and its dysregulation is a key driver in several cancers, notably diffuse large B-cell lymphoma (DLBCL).[3] **CCT374705** disrupts the protein-protein interaction between BCL6 and its corepressors, leading to the reactivation of BCL6 target genes and subsequent anti-proliferative effects in BCL6-dependent cancer cell lines.[3] These application notes provide detailed protocols for in vitro assays to characterize the activity of **CCT374705**.

BCL6 Signaling Pathway

BCL6 functions as a transcriptional repressor by recruiting corepressor complexes to the promoter regions of its target genes. This repression is crucial for the proliferation and survival of germinal center B-cells. The signaling pathway leading to the downregulation of BCL6 involves the activation of the CD40 receptor, which triggers NF-κB signaling and subsequent induction of interferon regulatory factor 4 (IRF4).[4] IRF4, in turn, directly represses BCL6 transcription.[4] **CCT374705** acts by directly inhibiting the BCL6 protein, preventing its

interaction with corepressors and thereby mimicking the natural downregulation of BCL6 activity.



[Click to download full resolution via product page](#)**Figure 1:** BCL6 Signaling Pathway and Mechanism of Action of **CCT374705**.

Quantitative Data Summary

The following tables summarize the in vitro potency and cellular activity of **CCT374705**.

Parameter	Assay Type	Value (nM)	Reference(s)
IC50	BCL6 TR-FRET	6	[3]
IC50	BCL6 TR-FRET	4.8	[2]

Table 1: Biochemical Potency of **CCT374705**.

Cell Line	Assay Type	Parameter	Value (nM)	Reference(s)
OCI-Ly1	Cell Proliferation	GI50	< 100	[2]
Karpas 422	Cell Proliferation	GI50	< 100	[2]
HEK293T	NanoBRET Target Engagement	IC50	22	[3]

Table 2: Cellular Activity of **CCT374705**.

Experimental Protocols

Biochemical Assay: BCL6 Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) Assay

This protocol is adapted from established methods for measuring BCL6-corepressor interaction and is suitable for determining the IC50 of **CCT374705**.

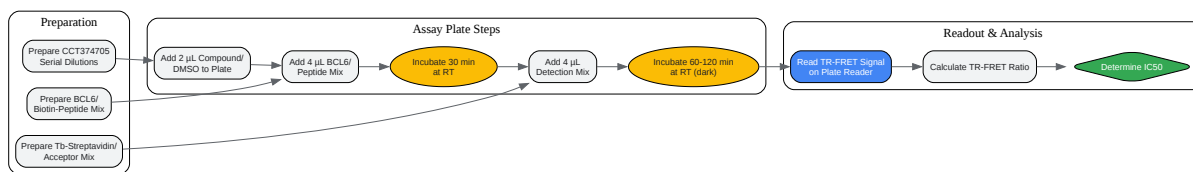
Materials:

- Recombinant human BCL6 protein (BTB domain)
- Biotinylated BCL6 corepressor peptide (e.g., from BCOR or SMRT)

- Terbium (Tb)-conjugated streptavidin
- Fluorescently-labeled anti-tag antibody (if BCL6 is tagged) or a suitable acceptor fluorophore
- Assay Buffer: 50 mM HEPES (pH 7.5), 150 mM NaCl, 0.01% BSA, 0.01% Tween-20, 1 mM DTT
- **CCT374705** stock solution in DMSO
- 384-well low-volume black plates
- TR-FRET compatible plate reader

Procedure:

- Prepare serial dilutions of **CCT374705** in DMSO. Further dilute in Assay Buffer to the desired final concentrations (ensure final DMSO concentration is $\leq 1\%$).
- Add 2 μL of diluted **CCT374705** or DMSO (for controls) to the wells of the 384-well plate.
- Prepare a mixture of BCL6 protein and biotinylated corepressor peptide in Assay Buffer.
- Add 4 μL of the BCL6/peptide mixture to each well.
- Incubate for 30 minutes at room temperature.
- Prepare a detection mixture of Tb-conjugated streptavidin and the acceptor fluorophore/antibody in Assay Buffer.
- Add 4 μL of the detection mixture to each well.
- Incubate for 60-120 minutes at room temperature, protected from light.
- Read the plate on a TR-FRET plate reader, measuring emission at two wavelengths (e.g., 620 nm for donor and 665 nm for acceptor) after a suitable delay (e.g., 100 μs).
- Calculate the TR-FRET ratio (Acceptor Emission / Donor Emission) and plot the results against the inhibitor concentration to determine the IC₅₀ value.



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Figure 2: Experimental Workflow for the BCL6 TR-FRET Assay.

Cellular Assay: NanoBRET™ Target Engagement Assay

This protocol provides a representative method for measuring the binding of **CCT374705** to BCL6 in living cells.

Materials:

- HEK293T cells
- Expression vector for NanoLuc®-BCL6 fusion protein
- Expression vector for HaloTag®-corepressor fusion protein (optional, for protein-protein interaction)
- Transfection reagent (e.g., FuGENE® HD)
- Opti-MEM™ I Reduced Serum Medium
- DMEM with 10% FBS
- NanoBRET™ Nano-Glo® Substrate

- HaloTag® NanoBRET™ 618 Ligand (or other suitable tracer)
- **CCT374705** stock solution in DMSO
- 384-well white assay plates

Procedure:

- Co-transfect HEK293T cells with the NanoLuc®-BCL6 and HaloTag®-corepressor (if applicable) expression vectors and culture for 24 hours.
- Prepare serial dilutions of **CCT374705** in Opti-MEM.
- Harvest transfected cells and resuspend in Opti-MEM.
- Add the HaloTag® NanoBRET™ 618 Ligand to the cell suspension at the recommended concentration.
- Dispense the cell-ligand suspension into the wells of the 384-well plate.
- Add the diluted **CCT374705** or vehicle control to the wells.
- Incubate the plate for 2 hours at 37°C in a CO2 incubator.
- Add the NanoBRET™ Nano-Glo® Substrate to all wells.
- Read the plate within 10 minutes on a luminometer capable of measuring donor (460 nm) and acceptor (618 nm) emission wavelengths.
- Calculate the NanoBRET™ ratio (Acceptor Emission / Donor Emission) and normalize the data to controls to determine the IC50 value.

Cellular Assay: Cell Proliferation Assay

This protocol describes a method to assess the anti-proliferative effects of **CCT374705** on BCL6-dependent lymphoma cell lines such as OCI-Ly1 and Karpas 422.

Materials:

- OCI-Ly1 or Karpas 422 cells
- RPMI-1640 medium with 10-20% FBS and supplements
- **CCT374705** stock solution in DMSO
- 96-well clear-bottom black plates (for fluorescence) or clear plates (for absorbance)
- Cell viability reagent (e.g., CellTiter-Glo®, PrestoBlue™, or CCK-8)
- Humidified incubator (37°C, 5% CO₂)

Procedure:

- Seed OCI-Ly1 or Karpas 422 cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of culture medium.
- Prepare serial dilutions of **CCT374705** in culture medium from the DMSO stock.
- Add 100 µL of the diluted compound or medium with DMSO (vehicle control) to the appropriate wells.
- Incubate the plate for 72-96 hours in a humidified incubator.
- Add the cell viability reagent to each well according to the manufacturer's instructions.
- Incubate for the recommended time (e.g., 1-4 hours).
- Measure the signal (luminescence, fluorescence, or absorbance) using a plate reader.
- Calculate the percentage of growth inhibition relative to the vehicle control and plot the results to determine the GI₅₀ (concentration for 50% growth inhibition).

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References

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